

In-Depth Technical Guide: 3-(4-Nitrophenoxy)propan-1-amine

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Compound of Interest

Compound Name: 3-(4-Nitrophenoxy)propan-1-amine

CAS No.: 100841-04-1

Cat. No.: B172640

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data for **3-(4-Nitrophenoxy)propan-1-amine**, including its synthesis, physical properties, and biological activity, is limited in publicly accessible scientific literature. This guide has been compiled based on available chemical information and predictive models for structurally related compounds. All experimental protocols and quantitative data should be considered hypothetical and require experimental validation.

Molecular Structure and Chemical Identifiers

3-(4-Nitrophenoxy)propan-1-amine is an organic compound featuring a 4-nitrophenoxy moiety connected to a propyl amine chain. The molecule's structure, with an electron-withdrawing nitro group and a basic primary amine, suggests a potential for diverse chemical reactivity and makes it a subject of interest in medicinal chemistry and material science.

Identifier	Value	Source
IUPAC Name	3-(4-nitrophenoxy)propan-1-amine	-
CAS Number	100841-04-1	
Synonyms	1-Propanamine, 3-(4-nitrophenoxy)-; 1-(3-Aminopropoxy)-4-nitrobenzene	
Molecular Formula	C ₉ H ₁₂ N ₂ O ₃	
Molecular Weight	196.20 g/mol	
Canonical SMILES	<chem>C1=CC(=CC=C1OCCCN)--INVALID-LINK--[O-]</chem>	-
InChI	InChI=1S/C9H12N2O3/c10-4-1-5-14-9-2-6-8(7-3-9)11(12)13/h2-3,6-7H,1,4-5,10H2	-
InChIKey	Not Available	-

Physicochemical Data

Experimentally determined physicochemical properties of **3-(4-Nitrophenoxy)propan-1-amine** are not readily available. The following table summarizes computed properties that can inform handling, storage, and experimental design.

Property	Value	Source
XLogP3	1.7	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	4	
Rotatable Bond Count	4	
Topological Polar Surface Area	81.1 Å ²	
Exact Mass	196.08479225	
Monoisotopic Mass	196.08479225	

Spectroscopic Analysis (Predicted)

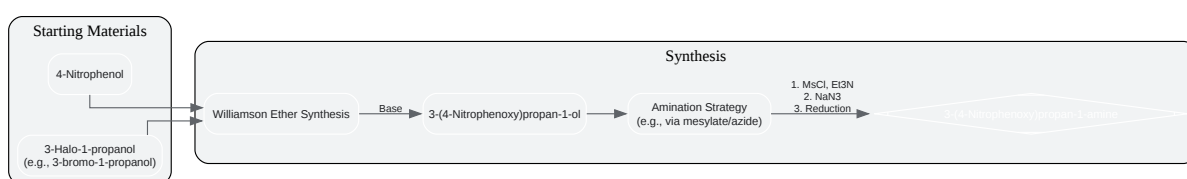
While experimental spectra are not available, the expected spectral characteristics can be predicted based on the molecular structure.

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons (δ 7.0-8.3 ppm), the methylene protons of the propyl chain (δ 2.0-4.5 ppm), and the amine protons (variable, often a broad singlet). The protons on the carbon adjacent to the oxygen and nitrogen atoms would be the most downfield among the aliphatic signals.
- ¹³C NMR:** The carbon NMR spectrum would display signals for the aromatic carbons (δ 115-165 ppm), with the carbon attached to the nitro group being significantly downfield. The aliphatic carbons would appear in the upfield region (δ 25-70 ppm).
- Infrared (IR) Spectroscopy:** Key vibrational bands would include strong asymmetric and symmetric stretches for the N-O bonds of the nitro group (around 1520 and 1345 cm⁻¹), N-H stretching of the primary amine (a doublet around 3300-3400 cm⁻¹), and C-O-C stretching of the ether linkage (around 1250 cm⁻¹).
- Mass Spectrometry (MS):** The mass spectrum would be expected to show a molecular ion peak [M]⁺ at m/z 196. Fragmentation would likely involve cleavage of the ether bond and loss of the nitro group.

Experimental Protocols (Hypothetical)

A definitive, published synthesis protocol for **3-(4-Nitrophenoxy)propan-1-amine** is not available. A plausible synthetic approach would involve a Williamson ether synthesis to form the ether linkage, followed by functional group transformation to introduce the amine.

General Synthesis Workflow



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Caption: A potential synthetic pathway for **3-(4-Nitrophenoxy)propan-1-amine**.

Detailed Hypothetical Methodology

Step 1: Synthesis of 3-(4-Nitrophenoxy)propan-1-ol

- In a round-bottom flask, dissolve 4-nitrophenol (1.0 eq) in a suitable polar aprotic solvent such as acetone or DMF.
- Add a base, for example, anhydrous potassium carbonate (1.5 eq), to the solution and stir.
- To this suspension, add 3-bromo-1-propanol (1.1 eq) dropwise.
- Heat the reaction mixture to reflux and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature, filter off the inorganic salts, and remove the solvent under reduced pressure.

- The resulting crude product can be purified by column chromatography on silica gel.

Step 2: Synthesis of **3-(4-Nitrophenoxy)propan-1-amine**

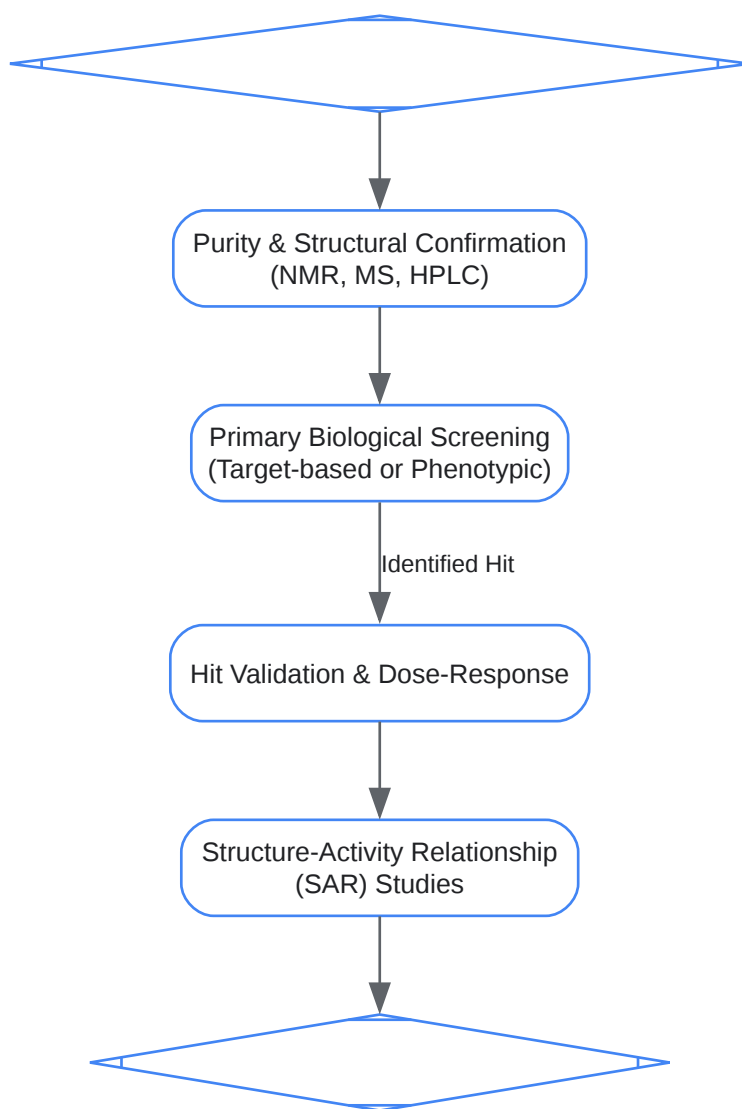
- Dissolve the purified 3-(4-nitrophenoxy)propan-1-ol (1.0 eq) in a chlorinated solvent like dichloromethane (DCM) under an inert atmosphere.
- Add triethylamine (1.5 eq) and cool the mixture to 0 °C.
- Add methanesulfonyl chloride (1.2 eq) dropwise, maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir until TLC indicates the consumption of the starting material.
- Wash the reaction mixture with water and brine, dry the organic layer over anhydrous sodium sulfate, and concentrate to yield the crude mesylate.
- Dissolve the crude mesylate in DMF and add sodium azide (2.0 eq). Heat the mixture (e.g., to 80 °C) and stir for several hours.
- After the reaction is complete, cool to room temperature, pour into water, and extract with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic extracts, dry, and concentrate to obtain the crude azide intermediate.
- Reduce the azide to the primary amine. A common method is catalytic hydrogenation using palladium on carbon (Pd/C) under a hydrogen atmosphere or using a reducing agent like lithium aluminum hydride (LiAlH₄) in an appropriate solvent.
- After the reduction is complete, work up the reaction accordingly and purify the final product, **3-(4-Nitrophenoxy)propan-1-amine**, by column chromatography or crystallization.

Biological Activity and Potential Applications

There is no specific data on the biological activity or signaling pathway modulation by **3-(4-Nitrophenoxy)propan-1-amine**. However, compounds containing the nitrophenoxy moiety have been investigated for various pharmacological purposes. The primary amine group

provides a site for further chemical modification, allowing for the generation of a library of derivatives for structure-activity relationship (SAR) studies.

Logical Workflow for Compound Evaluation



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Caption: A simplified logical workflow for the initial evaluation of a novel chemical entity.

- To cite this document: BenchChem. [In-Depth Technical Guide: 3-(4-Nitrophenoxy)propan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b172640/docs#in-depth-technical-guide-3-4-nitrophenoxy-propan-1-amine\]](https://www.benchchem.com/product/b172640/docs#in-depth-technical-guide-3-4-nitrophenoxy-propan-1-amine)

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